Spectroscopic properties of Chromium (III) sulfate hydrate

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Compound of Interest

Compound Name:	*Chromium (III) sulfate hydrate*
CAS No.:	*10101-53-8; 15244-38-9*
Cat. No.:	*B2675463*

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An In-depth Technical Guide to the Spectroscopic Properties of Chromium(III) Sulfate Hydrate

Authored by: A Senior Application Scientist

Introduction

Chromium(III) sulfate, with the general formula $Cr_2(SO_4)_3 \cdot xH_2O$, is a cornerstone compound of chromium chemistry, pivotal in industries ranging from leather tanning to pigment production and catalyst synthesis.[1][2][3] Its chemical behavior and efficacy are deeply rooted in its coordination chemistry, which is dictated by the arrangement of water molecules and sulfate ions around the central chromium(III) ion. The degree of hydration and the nature of this coordination sphere give rise to distinct forms of the compound, most notably a violet form, $Cr_2(SO_4)_3 \cdot 18H_2O$, and a green form, which has fewer water molecules.[4][5] The violet hydrate is more accurately described as $[Cr(H_2O)_6]_2(SO_4)_3 \cdot 6H_2O$, indicating that the chromium ion exists as the hexaaquachromium(III) complex cation.[4] The green form arises upon heating, where water ligands are replaced by sulfate ions in the inner coordination sphere.[2][5]

This technical guide provides an in-depth exploration of the key spectroscopic techniques used to characterize chromium(III) sulfate hydrate. For researchers, scientists, and drug

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development professionals, a thorough understanding of these spectroscopic signatures is not merely academic; it is essential for quality control, reaction monitoring, and elucidating structure-function relationships. We will delve into the theoretical underpinnings, provide field-tested experimental protocols, and interpret the resulting data for Ultraviolet-Visible (UV-Vis), Infrared (IR), Raman, and Electron Paramagnetic Resonance (EPR) spectroscopy.

Ultraviolet-Visible (UV-Vis) Absorption Spectroscopy: Probing d-Orbital Transitions

UV-Vis spectroscopy is the primary technique for investigating the electronic structure of transition metal complexes like chromium(III) sulfate. The characteristic colors of Cr(III) compounds are a direct consequence of electronic transitions between d-orbitals that have been split by the electrostatic field of the surrounding ligands (water and sulfate ions).

Theoretical Basis

The Cr^{3+} ion has a d^3 electron configuration. In an octahedral ligand field, such as in the $[Cr(H_2O)_6]^{3+}$ ion, the five degenerate d-orbitals split into a lower-energy t_2g set and a higher-energy e_g set. The ground electronic state is designated as ^4A_2g. According to crystal field theory, two spin-allowed electronic transitions are expected for octahedral Cr(III) complexes, which correspond to the absorption of photons in the visible region of the electromagnetic spectrum.[6] These transitions are:

- $^4A_2g \rightarrow {}^4T_2g$
- $^4A_2g \rightarrow {}^4T_1g$

The energy of the lowest transition ($^4A_2g \rightarrow {}^4T_2g$) directly corresponds to the ligand field splitting parameter, 10Dq.[6] Changes in the ligands coordinated to the Cr(III) center—for instance, the replacement of H_2O with SO_4^{2-} when converting from the violet to the green form—alter the ligand field strength, thus shifting the absorption bands.

Experimental Protocol: UV-Vis Analysis

This protocol ensures the acquisition of high-quality UV-Vis spectra for aqueous solutions of chromium(III) sulfate hydrate.

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1.2.1 Instrumentation

- A dual-beam UV-Vis spectrophotometer (e.g., Beckman DB Spectrophotometer or similar).[6]
- Matched quartz cuvettes with a 1 cm path length.

1.2.2 Reagent Preparation

- Analyte Solution: Accurately weigh approximately 0.1 g of chromium(III) sulfate hydrate and dissolve it in 100 mL of deionized water to create a stock solution. Further dilute as necessary to achieve an absorbance maximum between 0.5 and 1.0. The choice of concentration is critical; solutions that are too concentrated can lead to detector saturation and non-linear Beer-Lambert behavior.
- Blank: Use deionized water.

1.2.3 Data Acquisition Workflow

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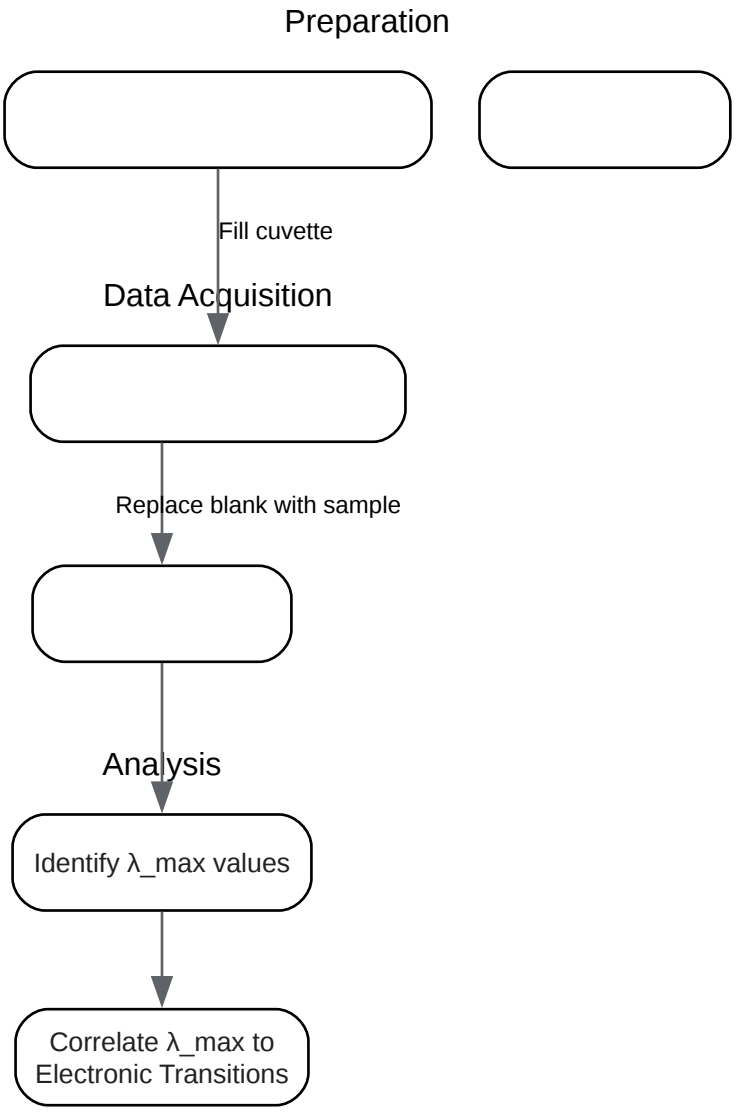

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Caption: Workflow for UV-Vis Spectroscopic Analysis.

Data Interpretation

- Violet Form ($[Cr(H_2O)_6]_2(SO_4)_3 \cdot 6H_2O$): The aqueous solution of the violet hydrate contains the $[Cr(H_2O)_6]^{3+}$ ion. Its spectrum typically shows two broad absorption bands.[7]
    - A lower energy band (higher wavelength) centered around 570-580 nm, corresponding to the $^4A_2g \rightarrow {}^4T_2g$ transition.

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- A higher energy band (lower wavelength) centered around 400-410 nm, corresponding to the $^4A_2g \rightarrow {}^4T_1g$ transition.

- Green Form: When the solution is heated or if the starting material is the green hydrate, sulfate ions coordinate to the chromium center, forming species like $[Cr(H_2O)_5(SO_4)]^+$. Sulfate is a weaker field ligand than water. This change in the coordination sphere causes a shift in the absorption maxima to longer wavelengths (a red shift), resulting in the characteristic green color.[5][7]

Vibrational Spectroscopy (IR and Raman): Fingerprinting Molecular Structure

Infrared (IR) and Raman spectroscopy are complementary techniques that probe the vibrational modes of molecules. For chromium(III) sulfate hydrate, they provide definitive information on the status of the sulfate anions and the water molecules (both coordinated and lattice).

Theoretical Basis

- Sulfate (SO_4^{2-}) Vibrations: A free sulfate ion has tetrahedral (T_d) symmetry, resulting in four fundamental vibrational modes. Upon coordination to the chromium ion or due to crystal lattice effects, this symmetry is lowered, which can cause formally "inactive" modes to become active and degenerate modes to split.

- Water (H_2O) Vibrations: Water molecules exhibit characteristic O-H stretching and H-O-H bending vibrations. The frequencies of these modes are highly sensitive to hydrogen bonding. Therefore, it is possible to distinguish between water molecules directly coordinated to the Cr(III) ion and those present as water of crystallization in the lattice.[8][9]

Experimental Protocol: FTIR Analysis

This protocol describes the analysis of a solid sample using an Attenuated Total Reflectance (ATR) accessory, which minimizes sample preparation.

2.2.1 Instrumentation

- Fourier Transform Infrared (FTIR) Spectrometer equipped with a diamond ATR accessory.

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2.2.2 Data Acquisition Workflow

- Background Scan: Record a background spectrum of the clean, empty ATR crystal. This is a self-validating step; a clean background is essential for accurate sample measurement.
- Sample Application: Place a small amount of the solid chromium(III) sulfate hydrate powder onto the ATR crystal and apply pressure using the anvil to ensure good contact.
- Spectrum Collection: Collect the sample spectrum, typically by co-adding 32 or 64 scans over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}.

Experimental Protocol: Raman Analysis

This protocol is for analyzing the solid powder using a standard benchtop Raman system.

2.3.1 Instrumentation

- Raman spectrometer with laser excitation (e.g., 488 nm or 514 nm).[8]
- Microscope objective for focusing the laser and collecting the scattered light.

2.3.2 Data Acquisition Workflow

- Calibration: Calibrate the spectrometer using a known standard (e.g., a silicon wafer).
- Sample Placement: Place a small amount of the solid sample on a microscope slide.
- Data Acquisition: Focus the laser on the sample and acquire the spectrum. The laser power and acquisition time must be optimized to maximize signal without causing sample degradation (thermal decomposition). A typical range is 100-4000 cm^{-1}.

Data Interpretation for IR and Raman

The key vibrational bands for chromium(III) sulfate hydrate are summarized below.

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Vibrational Mode	Typical IR Frequency (cm^{-1})	Typical Raman Frequency (cm^{-1})	Assignment
Water O-H Stretching	3000-3600 (broad)	3000-3600 (complex)	Stretching of coordinated and lattice H_2O molecules.[8][9]
Water H-O-H Bending	~1630	Weak	Bending of coordinated and lattice H_2O molecules.[8]
Sulfate ν_3 (asymmetric stretch)	~1120 (strong, often split)	~1100-1150	Asymmetric stretching of S-O bonds. Splitting indicates lowered symmetry.[10]
Sulfate ν_1 (symmetric stretch)	Inactive in T_d, weak if active	~980 (very strong)	Symmetric stretching of S-O bonds.[11] Position is sensitive to hydration.[12]
Sulfate ν_4 (bending)	~610	~610-620	O-S-O bending modes.[10]
Cr-O Vibrations / Lattice Modes	< 600	< 400	Vibrations involving the Cr-O bonds and lattice phonons.[9][13]

The most diagnostic peak in the Raman spectrum is the intense, sharp ν_1 symmetric stretch of the sulfate anion. Its position can be used to infer the degree of hydration and whether the sulfate is coordinated.[11][12] In the IR spectrum, the broad O-H stretching band and the strong ν_3 sulfate band are the most prominent features.[10][14]

Electron Paramagnetic Resonance (EPR) Spectroscopy: A Window into the Unpaired

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Electrons

EPR spectroscopy is a magnetic resonance technique that specifically detects species with unpaired electrons. Since Cr(III) is a d^3 ion with three unpaired electrons (a spin state S = 3/2), it is EPR active, making this technique exceptionally powerful for probing its electronic environment.[13]

Theoretical Basis

The EPR spectrum of a Cr(III) complex is sensitive to the symmetry of the ligand field around the ion. In a perfectly octahedral environment, a single, relatively sharp EPR signal is expected. However, any distortion from perfect octahedral symmetry introduces a phenomenon called zero-field splitting (ZFS), which splits the spin energy levels even in the absence of an external magnetic field.[15] This ZFS can lead to significant broadening or splitting of the EPR signal.[15][16] The shape and position (g-factor) of the EPR signal provide a detailed fingerprint of the local coordination geometry of the Cr(III) center.

Experimental Protocol: X-band EPR

This protocol describes the analysis of a frozen solution, which provides a random distribution of molecular orientations.

3.2.1 Instrumentation

- X-band (~9.5 GHz) EPR spectrometer.
- Liquid nitrogen cryostat for low-temperature measurements (e.g., 120 K).[15]
- EPR sample tubes (quartz).

3.2.2 Data Acquisition Workflow

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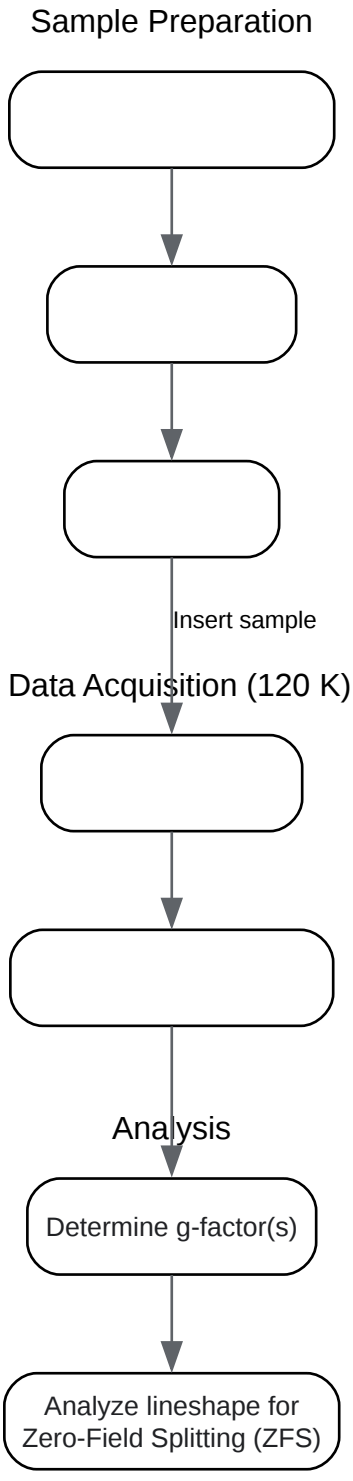

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